

Strategic Synthesis Guide: 5-(5-Methoxy-2-bromophenyl)-1,3-oxazole

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Compound of Interest

Compound Name: 5-(5-Methoxy-2-bromophenyl)-1,3-oxazole

CAS No.: 2017137-72-1

Cat. No.: B6296125

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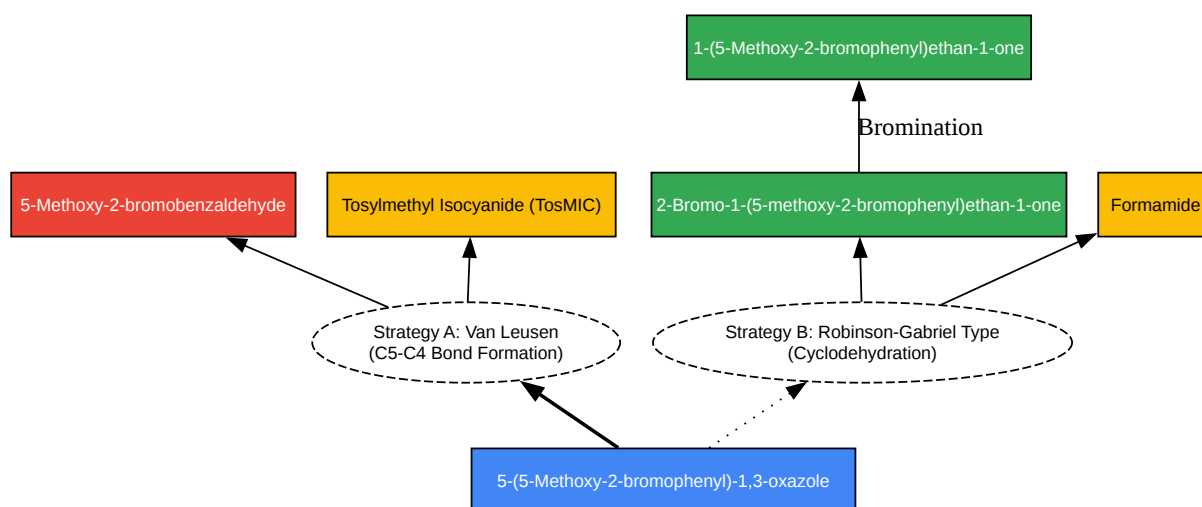
Part 1: Executive Summary & Structural Analysis

Target Molecule: **5-(5-Methoxy-2-bromophenyl)-1,3-oxazole** CAS Registry Number: 2017137-72-1 (and related isomers) Core Scaffold: 5-Aryl-1,3-oxazole Key Functionality: The molecule features a 1,3-oxazole ring unsubstituted at the C2 and C4 positions, attached to a phenyl ring bearing an ortho-bromide and a meta-methoxy group (relative to the oxazole connection).

Strategic Value: This compound serves as a critical intermediate in the synthesis of bioactive small molecules, particularly Inosine Monophosphate Dehydrogenase (IMPDH) inhibitors and kinase inhibitors. The 2-bromo handle on the phenyl ring is chemically "privileged," allowing for late-stage diversification via Palladium-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig) to install complex biaryl or heterobiaryl systems, while the oxazole ring acts as a bioisostere for amides or esters, improving metabolic stability.

Part 2: Retrosynthetic Analysis

To synthesize **5-(5-Methoxy-2-bromophenyl)-1,3-oxazole** with high regiocontrol, we evaluate two primary disconnections. The Van Leusen Oxazole Synthesis is the preferred route due to its convergence and the ready availability of the aldehyde precursor.



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Figure 1: Retrosynthetic map highlighting the convergent Van Leusen route (Strategy A) versus the linear cyclization route (Strategy B).

Part 3: Primary Synthesis Route (Van Leusen Protocol)

This route utilizes the reaction between 5-methoxy-2-bromobenzaldehyde and p-toluenesulfonylmethyl isocyanide (TosMIC). It is favored for its ability to exclusively yield the 5-substituted oxazole without contaminating 4-substituted isomers.

Precursor Analysis

Precursor	Role	Critical Quality Attribute (CQA)	Source/Synthesis
5-Methoxy-2-bromobenzaldehyde	Electrophile	Purity >98% (Free of 3-methoxybenzaldehyde)	Synthesis: Bromination of 3-methoxybenzaldehyde. Commercial: CAS 7507-86-0.
TosMIC	C1-N-C2 Synthon	Freshness (Decomposes to formamides)	Commercial: CAS 36635-61-7. Store at 2-8°C.
Potassium Carbonate ()	Base	Anhydrous, finely ground	Standard Reagent.
Methanol (MeOH)	Solvent	Dryness (Water inhibits cyclization)	HPLC Grade or Anhydrous.

Step-by-Step Protocol

Reaction Scale: 10.0 mmol (Gram-scale)

Step 1: Reagent Preparation

- Charge a 100 mL round-bottom flask (RBF) with 5-methoxy-2-bromobenzaldehyde (2.15 g, 10.0 mmol).
- Add TosMIC (1.95 g, 10.0 mmol, 1.0 equiv).
- Dissolve the solids in anhydrous Methanol (30 mL). Note: Dimethoxyethane (DME) can be used if solubility is an issue.

Step 2: Cyclization

- Add Potassium Carbonate () (1.66 g, 12.0 mmol, 1.2 equiv) in one portion.

- Fit the flask with a reflux condenser and nitrogen inlet.
- Heat the reaction mixture to reflux (65°C) for 3–4 hours.
 - Monitoring: Monitor by TLC (Hexane:EtOAc 3:1).^[1] The aldehyde () should disappear, and a new fluorescent spot () should appear.
 - Mechanism:^{[2][3][4][5]} The base deprotonates TosMIC, which attacks the aldehyde carbonyl. The resulting intermediate undergoes cyclization followed by elimination of p-toluenesulfonic acid (TsH).

Step 3: Work-up and Purification

- Cool the mixture to room temperature.
- Concentrate the solvent under reduced pressure (Rotavap) to ~5 mL.
- Pour the residue into ice-water (50 mL) with vigorous stirring. The product often precipitates as an off-white solid.
- Extraction: If oil forms, extract with Ethyl Acetate (mL). Wash combined organics with Brine, dry over , and concentrate.
- Purification: Recrystallize from Ethanol/Water or perform Flash Chromatography (SiO₂, Gradient 0-20% EtOAc in Hexanes).

Yield Expectation: 75–85% Characterization:

- ¹H NMR (CDCl₃):
7.95 (s, 1H, Oxazole H2), 7.35 (s, 1H, Oxazole H4), 7.50 (d, Aryl H3), 7.15 (d, Aryl H4), 6.80 (dd, Aryl H6), 3.85 (s, 3H, OMe). Note: H2 and H4 of oxazole are distinct singlets.

Part 4: Alternative Route (From Acetophenone)

If the aldehyde is unavailable, the corresponding acetophenone can be used via an -bromination/cyclization sequence.

Precursors

- Starting Material: 1-(5-Methoxy-2-bromophenyl)ethan-1-one.
- Brominating Agent: Bromine () or Phenyltrimethylammonium tribromide (PTAB).
- Cyclizing Agent: Formamide ().

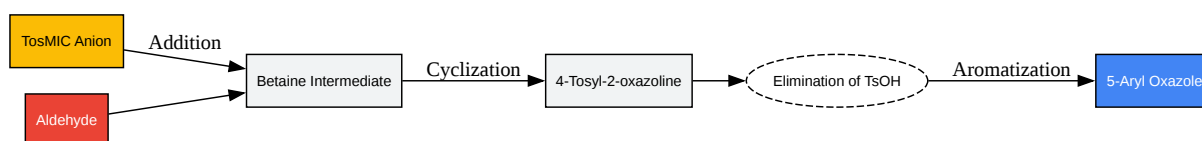
Protocol Summary

- Bromination: Treat the acetophenone with in Glacial Acetic Acid at 0°C to 20°C to generate the -bromo ketone (2-bromo-1-(5-methoxy-2-bromophenyl)ethan-1-one).
 - Caution: Over-bromination is a risk. Control stoichiometry carefully.
- Cyclization: Dissolve the crude -bromo ketone in excess Formamide.
- Heat to 110–130°C for 2–4 hours.
 - Mechanism:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The amide nitrogen displaces the -bromide, followed by Robinson-Gabriel cyclodehydration.
- Work-up: Dilute with water, extract with EtOAc.

Comparison: This route is generally lower yielding (40–60%) and less convergent than the Van Leusen method due to the harsh conditions required for cyclization and potential side reactions during bromination.

Part 5: Mechanistic Insight (Van Leusen)

Understanding the mechanism is vital for troubleshooting. The reaction proceeds through a base-induced aldol-type addition followed by a specific 5-endo-dig cyclization (favored over 5-exo-trig in this specific electronic environment).



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Figure 2: Simplified mechanism of the Van Leusen Oxazole Synthesis.

Part 6: Safety & Troubleshooting

Issue	Cause	Solution
Low Yield	Wet Methanol or Old TosMIC	Use freshly distilled MeOH; Check TosMIC mp (should be 116-117°C).
Incomplete Reaction	Steric hindrance from ortho-Br	Increase reaction time to 6–8 hours; switch solvent to refluxing DME (85°C).
Byproduct Formation	Hydrolysis of TosMIC	Ensure anhydrous conditions; add base after dissolving reactants.
Safety	Isocyanide Toxicity	Handle TosMIC in a fume hood. Treat waste with dilute acid to hydrolyze residual isocyanide.

References

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